

optimizing catechin hydrate intralesional injection

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: (+)-Catechin Hydrate

CAS No.: 225937-10-0

Cat. No.: S522788

Get Quote

Efficacy Data & Experimental Protocols

The table below summarizes core quantitative data from a rabbit ear model study to help you establish baseline expectations for your experiments [1] [2].

Parameter	Non-Treatment Group	Vehicle Control (DMSO)	CH (0.25 mg/ml)	CH (1.25 mg/ml)	CH (2.5 mg/ml)
Scar Elevation Index (SEI)	>1 (Baseline)	>1 (Similar to Non-Treatment)	No significant change	Significant decrease (P<0.001)	Significant decrease (P<0.001)
Epidermal Thickness Index (ETI)	>1 (Baseline)	>1 (Similar to Non-Treatment)	No significant change	Significant decrease (P<0.001)	Significant decrease (P<0.001)
Collagen Type I	Baseline	Similar to Non-Treatment	Not significant	Significant decrease (P<0.05)	Significant decrease (P<0.05)

Parameter	Non-Treatment Group	Vehicle Control (DMSO)	CH (0.25 mg/ml)	CH (1.25 mg/ml)	CH (2.5 mg/ml)
Collagen Type III	Baseline	Similar to Non-Treatment	Not significant	Significant decrease (P<0.05)	Significant decrease (P<0.05)
Total Collagen Deposition	High	High	Not significant	Significant decrease	Significant decrease
MMP1 Levels	Baseline	Baseline	No significant effect	No significant effect	No significant effect
Macroscopic Appearance	Raised, red-brown, tensile	Raised, red-brown, tensile	Not very effective	Near normal skin level & color, softer	Near normal skin level & color, softer

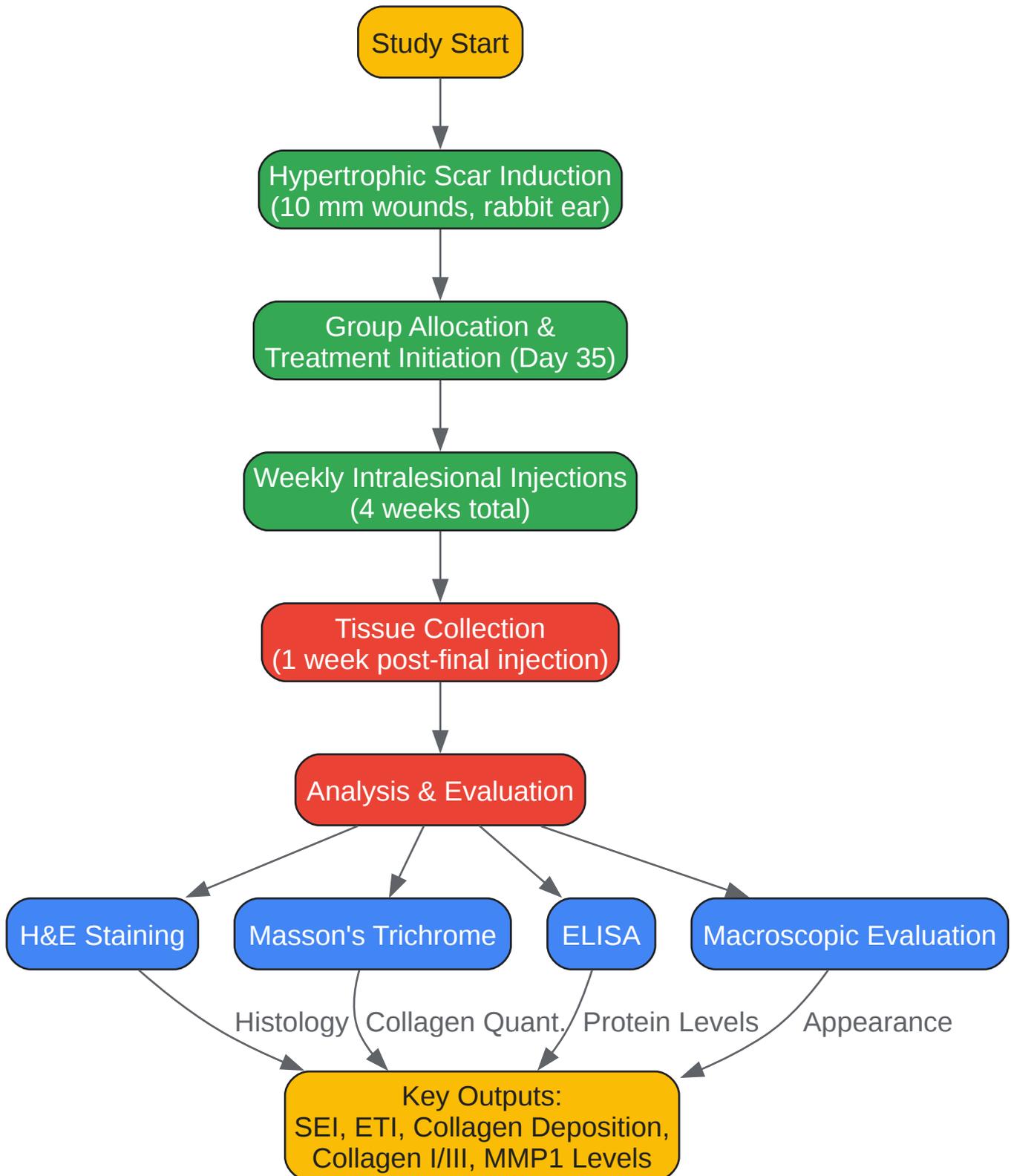
Detailed Experimental Protocol

Here is the methodology used to generate the data above, which you can adapt for your own work [1] [2]:

- **Animal Model:** Ten New Zealand white rabbits (2.5-3 kg, male and female).
- **Hypertrophic Scar Induction:** Four 10 mm diameter full-thickness wounds were created on the ventral side of each ear using a biopsy punch. Hypertrophic scars were allowed to form over 35 days.
- **Group Allocation & Dosing:**
 - **Non-treatment group:** Scars were left untreated.
 - **Vehicle control group:** Received 50 µl intralesional injections of DMSO once a week for 4 weeks.
 - **CH treatment groups:** Received 50 µl intralesional injections of CH dissolved in DMSO at concentrations of 0.25, 1.25, and 2.5 mg/ml, once a week for 4 weeks.
- **Sample Collection:** Scar tissues were collected one week after the final injection (day 63). Half of each sample was fixed in 10% formalin for histology, and the other half was frozen at -80°C for ELISA.
- **Key Assessment Methods:**
 - **Histology:** Hematoxylin and Eosin (H&E) staining was used to measure the Scar Elevation Index (SEI) and Epidermal Thickness Index (ETI).

- **Collagen Deposition:** Masson's Trichrome staining was used to quantify total collagen fibers (blue area).
- **Protein Analysis:** ELISA was used to determine the levels of Collagen Type I, Collagen Type III, and Matrix Metalloproteinase-1 (MMP1) in scar tissues.

This experimental workflow can be visualized as follows:



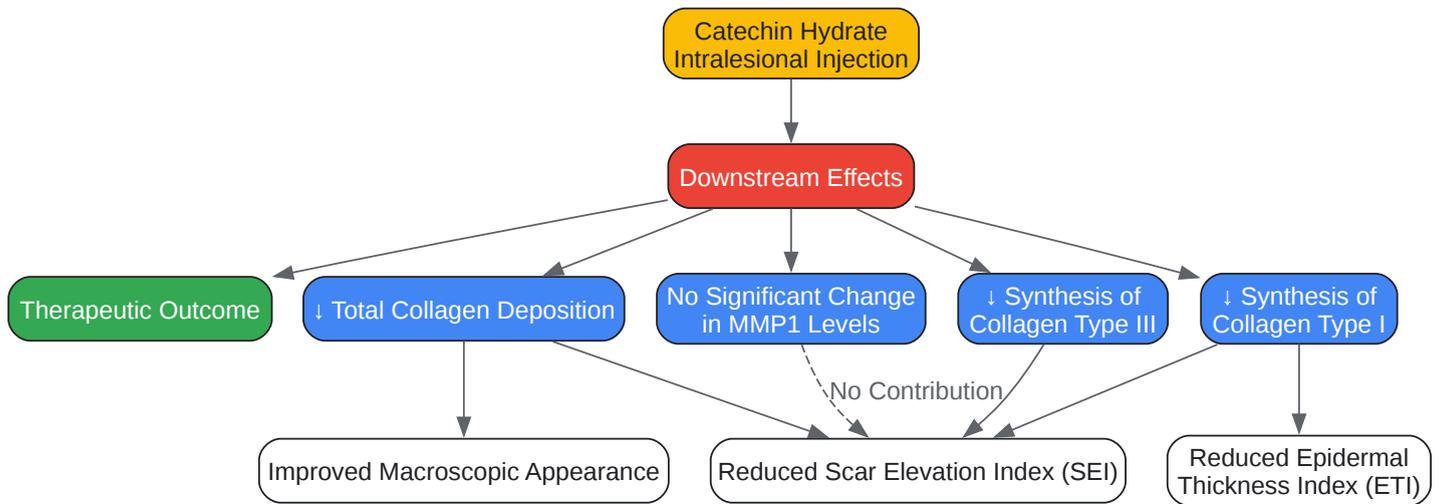
[Click to download full resolution via product page](#)

Frequently Asked Questions & Troubleshooting

- **What is the optimal dosing concentration for CH?** Based on the referenced study, the effective concentrations for intralesional CH are **1.25 mg/ml and 2.5 mg/ml**. The 0.25 mg/ml concentration did not show significant effects. Doses were administered in a volume of 50 μ l per injection site, once per week for four weeks [2].
- **How do I properly formulate CH for injection?** CH was dissolved in dimethyl sulfoxide (DMSO) to create the stock solution for injection [2]. DMSO also served as the vehicle control. Ensure proper sterile filtration (e.g., through a 0.22 μ m filter) of the final solution before injection.
- **Why are my results inconsistent with the literature?** **Injection Timing:** Confirm that treatment is initiated only after HS is fully formed. The protocol started injections on day 35 post-wounding, after macroscopic and histological confirmation of HS [2]. **Animal Model:** Ensure your HS model is correctly established. The rabbit ear model is valid because the skin on the ventral side has a tight cartilage backing, which inhibits wound contraction and promotes HS formation similar to humans [2].
- **The therapeutic effect seems suboptimal, what can be improved? Consider a Sustained-Release System:** The rapid metabolism of free drugs can limit efficacy. Recent research explores using hydrogels for sustained release. One study developed an **exosome-loaded GelMA hydrogel** (Exos-GelMA) that maintained drug concentration at the wound site and significantly improved outcomes by reducing collagen deposition and VEGF expression [3]. This approach could be adapted for CH delivery.

Proposed Molecular Mechanism of Catechin Hydrate

The anti-fibrotic effects of CH are likely linked to the suppression of collagen synthesis. The diagram below illustrates this proposed pathway.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Catechin Hydrate Improves Hypertrophic Scar in Rabbit ... [rbmb.net]
2. Catechin Hydrate Improves Hypertrophic Scar in Rabbit ... [pmc.ncbi.nlm.nih.gov]
3. Exosome-Loaded GelMA Hydrogel as a Cell-Free ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [optimizing catechin hydrate intralesional injection]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b522788#optimizing-catechin-hydrate-intralesional-injection>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com